

In-Depth Technical Guide: NMR Characterization of Tris(2,6-diethoxyphenyl)phosphane

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Compound of Interest

Compound Name: *Tris(2,6-diethoxyphenyl)phosphane*

CAS No.: 85417-42-1

Cat. No.: B14413583

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Executive Summary & Structural Context

Tris(2,6-diethoxyphenyl)phosphane is a tertiary phosphine ligand characterized by extreme steric bulk and high electron density. It belongs to the class of 2,6-dialkoxyphenylphosphines, originally developed to stabilize low-coordinate transition metal centers and facilitate difficult oxidative addition steps in catalysis (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

- **Core Utility:** The ortho-alkoxy groups provide hemi-labile coordination to metal centers, increasing catalyst lifetime and activity.
- **Structural Feature:** The "diethoxy" substitution pattern creates a protective "bowl" shape around the phosphorus atom, significantly increasing the cone angle compared to triphenylphosphine (PPh₃).

Chemical Structure & Numbering

To interpret the NMR data correctly, we use the following numbering scheme for the phenyl ring:

- P-C(1): Ipso carbon (attached to Phosphorus)
- C(2,6): Ortho carbons (bearing the ethoxy groups)
- C(3,5): Meta carbons
- C(4): Para carbon

Synthesis & Sample Preparation

The synthesis of **Tris(2,6-diethoxyphenyl)phosphane** typically follows the lithiation of 1,3-diethoxybenzene followed by reaction with phosphorus trichloride.

Experimental Workflow (Protocol)

- Starting Material: 1,3-Diethoxybenzene (Resorcinol diethyl ether).
- Lithiation: React with
 - Butyllithium (n -BuLi) in THF at 0°C. The directing effect of the two ethoxy groups ensures lithiation occurs exclusively at the 2-position (between the ethoxy groups).
- Phosphinylation: Add PCl_3
 - (0.33 equivalents) slowly at -78°C.
- Workup: Quench with water, extract with dichloromethane, and recrystallize from ethanol/acetone.

NMR Sample Preparation[1]

- Solvent: CDCl_3
 - (Deuterated Chloroform) is the standard solvent. C

D

(Deuterated Benzene) is an alternative if aromatic overlap is problematic.

- Concentration: ~10-20 mg in 0.6 mL solvent.
- Standard: 85% H

PO

(external) for

P NMR reference (0.0 ppm).

P NMR Data Analysis

The

P nucleus is the most diagnostic handle for this ligand. The chemical shift is highly sensitive to the cone angle and electronic donation of the ortho-substituents.

Parameter	Value (Typical)	Multiplicity	Notes
Chemical Shift ()	-5.0 to -10.0 ppm	Singlet (s)	Upfield shift relative to PPh (-6 ppm) due to electron-donating alkoxy groups.
Oxidation Product	+25 to +35 ppm	Singlet (s)	Exposure to air forms the Phosphine Oxide (P=O).

Diagnostic Insight: The chemical shift is remarkably similar to the dimethoxy analog (DMPP, -5.5 ppm). The steric bulk of the ethyl groups may cause a slight upfield shift (more negative) compared to the methyl groups due to increased cone angle compression, but the electronic environment remains dominated by the oxygen lone pairs.

H NMR Data Analysis

The proton spectrum is distinct due to the

splitting pattern of the aromatic ring and the characteristic ethoxy group signals.

Spectral Assignments (in CDCl₃)

Position	(ppm)	Multiplicity	Coupling (Hz)	Integral	Assignment
Ar-H (Para)	7.20 - 7.30	Triplet (t)		3H	H-4 (Para proton)
Ar-H (Meta)	6.50 - 6.60	Doublet of Doublets (dd)	,	6H	H-3,5 (Meta protons)
OCH CH	3.90 - 4.10	Quartet (q)		12H	Methylene protons of Ethoxy
OCH CH	1.20 - 1.40	Triplet (t)		18H	Methyl protons of Ethoxy

Key Interpretation:

- Symmetry: The molecule has symmetry in solution on the NMR timescale, making all three rings equivalent.
- Coupling: The meta protons (H-3,5) often show a small coupling to Phosphorus (), appearing as a doublet of doublets or a pseudo-triplet depending on resolution.
- Differentiation: The key difference from the dimethoxy analog (DMPP) is the replacement of the singlet OMe peak (~3.55 ppm) with the ethyl quartet/triplet system.

C NMR Data Analysis

Carbon-13 NMR is definitive for proving the substitution pattern. The phosphorus-carbon coupling constants (

) are diagnostic for the position relative to the phosphorus atom.

Spectral Assignments (in CDCl₃)

Carbon	(ppm)	Multiplicity	Coupling (Hz)	Assignment
C-2,6 (Ortho)	160.0 - 162.0	Doublet (d)		C-O (Ipso to Oxygen)
C-4 (Para)	129.0 - 130.0	Singlet (s)	Negligible	Para Carbon
C-1 (Ipso)	110.0 - 115.0	Doublet (d)		C-P (Directly bonded)
C-3,5 (Meta)	105.0 - 106.0	Doublet (d)		Meta Carbon
OCH	63.0 - 64.0	Singlet (s)	-	Ethoxy Methylene
CH	14.0 - 15.0	Singlet (s)	-	Ethoxy Methyl

Expert Note on

Values:

- Ipso-Carbon (

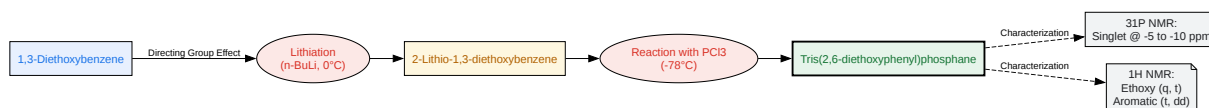
): Typically smaller in electron-rich phosphines compared to electron-poor ones.

- Ortho-Carbon (

): Often larger than the ipso coupling due to the strong electronic influence of the oxygen atom.

Visualization of Structural Logic

The following diagram illustrates the synthesis pathway and the logical flow of NMR assignment, highlighting the symmetry that simplifies the spectrum.



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Caption: Synthesis pathway of **Tris(2,6-diethoxyphenyl)phosphane** via directed ortho-lithiation and subsequent NMR validation.

Comparative Analysis: Diethoxy vs. Dimethoxy

Since the dimethoxy analog (DMPP) is the standard reference, understanding the deviation is critical for researchers substituting one for the other.

Feature	Tris(2,6-dimethoxyphenyl)P (DMPP)	Tris(2,6-diethoxyphenyl)P	Impact on Protocol
Solubility	Moderate in Hexane/Ether	High in Hexane/Ether	Diethoxy is easier to purify by extraction.
Cone Angle	~184°	> 190°	Diethoxy creates a more crowded metal center.
H NMR	Singlet (OMe) @ 3.55 ppm	Quartet/Triplet (OEt)	Distinctive alkyl pattern confirms ethyl group.
P NMR	-5.5 ppm	~ -6.0 to -9.0 ppm	Very similar; slight upfield shift expected.

References

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- Kawabata, N. (1994). Vulcanizable epoxy group-containing elastomer composition. U.S. Patent No. 5,292,825. Washington, DC: U.S. Patent and Trademark Office. [Link](#)
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